

Application of 1,13-Tridecanolide in Fine Fragrance Compositions

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Compound of Interest

Compound Name: 1,13-Tridecanolide

Cat. No.: B158905

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Introduction

Macrocyclic musks are a critical class of fragrance ingredients prized for their substantive, radiant, and sensual olfactory profiles. They are foundational to modern perfumery, providing structure, longevity, and a unique "skin-like" warmth to a wide array of fragrance compositions. This document details the application of **1,13-Tridecanolide** and its close analogue, Ethylene Brassylate, in fine fragrance compositions. Due to the limited publicly available data on the specific fragrance applications of **1,13-Tridecanolide**, this report leverages data from Ethylene Brassylate (CAS No. 105-95-3), a widely used macrocyclic musk derived from the same precursor, 1,13-Tridecanedioic acid, as a representative example. Ethylene Brassylate is a 17-membered macrocyclic di-lactone, and its well-documented properties provide a strong basis for understanding the potential applications of related macrocyclic musks.

Macrocyclic musks, such as Ethylene Brassylate, are valued for their excellent fixative properties and their ability to blend seamlessly with other fragrance materials, enhancing the overall composition and providing a long-lasting, elegant dry-down.[1][2][3][4] Their stability and safety profiles have made them preferred alternatives to other classes of synthetic musks.[3]

Chemical Properties and Olfactory Profile

1,13-Tridecanolide belongs to the family of macrocyclic lactones. The properties of these molecules are heavily influenced by their ring size and the presence of functional groups. As a

representative analogue, Ethylene Brassylate is a colorless to pale yellow viscous liquid.

Olfactory Profile of Ethylene Brassylate (as a proxy for **1,13-Tridecanolide**):

- Primary Notes: Sweet, musky, powdery, and clean.
- Nuances: Floral, ambrette-like, with hints of wood, spice, and vanilla in the dry-down.
- Character: It is often described as a "white musk," signifying a clean and non-animalic scent profile.
- Tenacity: Exceptionally tenacious, with a scent that can last for over 200 hours on a smelling blotter.

Quantitative Data

The following tables summarize key quantitative data for Ethylene Brassylate, which can be considered indicative for the application of similar macrocyclic musks like **1,13-Tridecanolide**.

Table 1: Physicochemical Properties of Ethylene Brassylate

Property	Value
CAS Number	105-95-3
Molecular Formula	C ₁₅ H ₂₆ O ₄
Molecular Weight	270.37 g/mol
Appearance	Colorless to pale yellow viscous liquid
Boiling Point	138-142°C @ 133 Pa
Flash Point	>100°C
Solubility	Practically insoluble in water
Log P (octanol/water)	4.3 - 4.7
Vapor Pressure	<0.001 mm Hg @ 20°C

Source: Scentspiracy, 2025.

Table 2: Application Levels in Fragrance Concentrates

Application Level	Concentration (% w/w)	Olfactory Effect
Low	0.1 - 1.0	Contributes a noticeable fixative effect and a subtle musk background.
Medium	1.0 - 5.0	Imparts a clear musky character to the base of the fragrance.
High	5.0 - 15.0+	Creates an overtly musky fragrance, can sometimes flatten brighter top notes.

Source: CeresLab, 2025; Pell Wall Perfumes, 2025. Patents on macrocyclic musk compositions suggest a broad usable range from about 0.005% to 10% by weight in the final product.

Experimental Protocols

The following are detailed methodologies for key experiments in the evaluation of macrocyclic musks in fine fragrance compositions.

Protocol 1: Olfactory Evaluation by Gas Chromatography-Olfactometry (GC-O)

Objective: To determine the odor profile and detect any trace impurities with olfactory impact.

Materials:

- Gas Chromatograph with a Flame Ionization Detector (FID) and an Olfactory Port
- Helium carrier gas

- Sample of **1,13-Tridecanolide** (or analogue) diluted in ethanol (1% solution)
- Appropriate GC column (e.g., DB-5 or equivalent)
- Microsyringe

Procedure:

- Instrument Setup:
 - Set the GC oven temperature program (e.g., start at 50°C, ramp up to 250°C at 10°C/min).
 - Set the injector and detector temperatures (e.g., 250°C).
 - Split the column effluent between the FID and the olfactory port (e.g., 1:1 split).
- Sample Injection:
 - Inject 1 µL of the 1% sample solution into the GC.
- Olfactory Analysis:
 - An assessor sniffs the effluent from the olfactory port throughout the GC run.
 - The assessor records the time, intensity, and description of each odor detected.
- Data Analysis:
 - Correlate the olfactory data with the peaks from the FID chromatogram to identify the odor character of the main component and any impurities.

Protocol 2: Sensory Panel Evaluation of Fragrance Compositions

Objective: To assess the impact of **1,13-Tridecanolide** on a fine fragrance composition.

Materials:

- Base fragrance formulation (e.g., a simple floral or chypre accord).

- Test fragrance formulation (base + **1,13-Tridecanolide** at a specific concentration, e.g., 2%).
- Control (base fragrance only).
- Ethanol (perfumer's grade).
- Glass beakers and stirring rods.
- Smelling strips.
- Trained sensory panel (minimum of 5 panelists).

Procedure:

- Sample Preparation:
 - Prepare the test and control fragrance formulations.
 - Allow the formulations to macerate for at least 48 hours.
- Blinding:
 - Label the samples with random codes to blind the panelists.
- Evaluation:
 - Dip smelling strips into each sample.
 - Present the strips to the panelists in a randomized order.
 - Ask panelists to evaluate and score the fragrances on several attributes (e.g., intensity, pleasantness, muskiness, longevity) at different time points (initial, 1 hour, 4 hours, 24 hours).
- Data Analysis:
 - Analyze the scores statistically (e.g., using ANOVA) to determine if there are significant differences between the control and test samples.

Protocol 3: Stability and Performance in Product Base

Objective: To evaluate the stability and performance of **1,13-Tridecanolide** in a consumer product base (e.g., lotion or fine fragrance spray).

Materials:

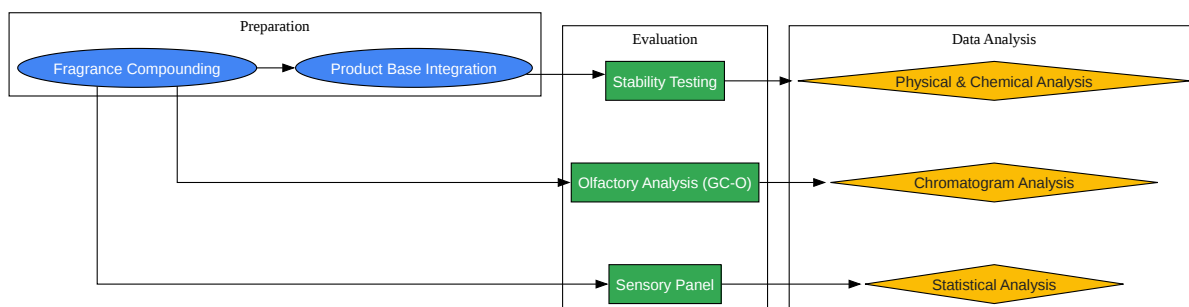
- Product base (e.g., unscented lotion or ethanol/water mixture for a spray).
- Fragrance oil containing **1,13-Tridecanolide**.
- Control fragrance oil without **1,13-Tridecanolide**.
- Storage containers.
- Oven for accelerated stability testing (e.g., at 40°C).
- pH meter, viscometer.

Procedure:

- Sample Preparation:
 - Incorporate the test and control fragrance oils into the product base at a typical concentration (e.g., 1% for lotion, 15% for a fine fragrance spray).
- Accelerated Stability Testing:
 - Store samples at elevated temperatures (e.g., 40°C) and under light exposure for a period of 4-12 weeks.
 - Keep control samples at room temperature in the dark.
- Evaluation:
 - At regular intervals (e.g., weekly), evaluate the samples for any changes in color, pH, viscosity, and odor.

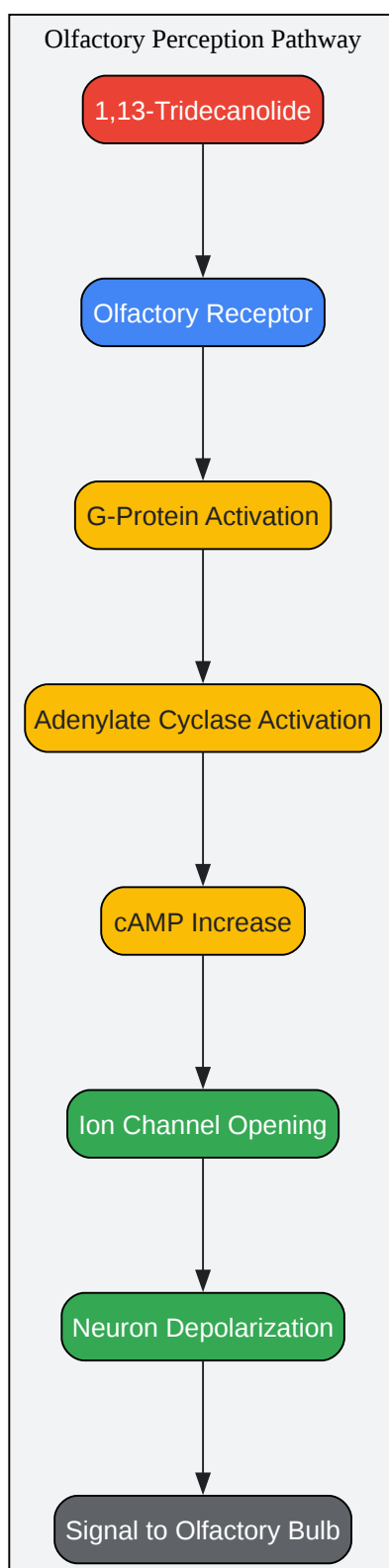
- Conduct sensory panel evaluations on the aged samples to assess any changes in the fragrance profile.
- Data Analysis:
 - Compare the data from the aged samples to the control samples to determine the stability of the fragrance containing **1,13-Tridecanolide** in the product base.

Visualizations



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Caption: Experimental workflow for evaluating a new fragrance ingredient.



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Caption: Simplified signaling pathway of odorant perception.

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